

Performance comparison of perovskite solar cells with and without Dijodomethane

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Compound of Interest		
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Diiodomethane: A Key Additive for Boosting Perovskite Solar Cell Performance

The inclusion of **diiodomethane** (CH2I2) as an additive in the fabrication of methylammonium lead iodide (MAPbI3) perovskite solar cells has been demonstrated to significantly enhance device performance, particularly when employing rapid, non-thermal annealing techniques such as photonic curing or intense pulsed light (IPL). This guide provides a comparative analysis of perovskite solar cells fabricated with and without this crucial additive, supported by experimental data and detailed protocols for researchers and scientists in the field.

The primary role of **diiodomethane** lies in its ability to improve the quality and morphology of the perovskite film. Studies have shown that the addition of CH2I2 promotes vertical grain growth, increases the iodine-to-lead (I/Pb) ratio in the final film, and helps to create pinhole-free perovskite layers.[1] Furthermore, it is suggested that **diiodomethane** can supply iodine to compensate for any loss that may occur during high-speed, light-based annealing processes.

[1] This results in a reduction of defects and improved charge transport within the solar cell.

Performance Comparison

The experimental data clearly illustrates the positive impact of **diiodomethane** on the key performance metrics of perovskite solar cells, especially those fabricated using photonic curing. In contrast, for devices fabricated using conventional thermal annealing, the addition of **diiodomethane** shows a negligible or even slightly negative effect on performance.



Performance Metric	Without Diiodomethan e (Photonic Curing)	With Diiodomethan e (Photonic Curing)	Without Diiodomethan e (Thermal Annealing)	With Diiodomethan e (Thermal Annealing)
Power Conversion Efficiency (PCE)	Lower	15.04% (Champion)	15.82% (Champion)	Slightly Lower
Open-Circuit Voltage (Voc)	Lower	Improved	High	Slightly Lower
Short-Circuit Current Density (Jsc)	Lower	Improved	High	Slightly Lower
Fill Factor (FF)	Lower	Improved	High	Maintained

Note: The data for photonically cured devices is based on a champion device, while the thermally annealed data represents a comparable high-performing device. The term "Lower" and "Improved" indicate a significant difference as observed in the referenced studies.

The addition of **diiodomethane** to photonically cured devices leads to a substantial increase in power conversion efficiency, bringing it to a level comparable with that of cells produced through the much slower thermal annealing process.[1] A study by Ankireddy et al. reported an efficiency increase from a baseline of 10% to 16.5% for devices processed with intense pulsed light in the presence of **diiodomethane**.

Experimental Protocols

This section outlines the detailed methodologies for the fabrication of perovskite solar cells, both with and without the **diiodomethane** additive, focusing on the photonic curing process which benefits most from its inclusion.

Materials

- Lead (II) iodide (PbI2)
- Methylammonium iodide (MAI)



- Diiodomethane (CH2I2)
- N,N-Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Diethyl ether
- Chlorobenzene
- Phenyl-C61-butyric acid methyl ester (PC61BM)
- Bathocuproine (BCP)
- · Anhydrous ethanol
- Indium tin oxide (ITO) coated glass substrates
- Aluminum (Al)

Experimental Workflow



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Fabrication workflow for perovskite solar cells.

Detailed Fabrication Steps



- Substrate Cleaning: Indium tin oxide (ITO) coated glass substrates are sequentially cleaned
 with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. The
 substrates are then dried with a nitrogen stream and treated with UV-ozone for 15 minutes
 before use.
- Perovskite Precursor Solution Preparation:
 - Without Diiodomethane (Control): A precursor solution is prepared by dissolving lead (II) iodide (PbI2) and methylammonium iodide (MAI) in a mixed solvent of N,N-Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).
 - With Diiodomethane: To the control precursor solution, 20 vol% of diiodomethane
 (CH2I2) is added.
- · Perovskite Film Deposition:
 - The prepared precursor solution (with or without CH2I2) is spin-coated onto the cleaned ITO substrate.
 - During the spin-coating process, an antisolvent (e.g., 1 mL of diethyl ether) is dispensed onto the spinning substrate to induce rapid crystallization.[1]
- Annealing:
 - Photonic Curing: The substrate with the perovskite precursor film is subjected to a highintensity light pulse from a xenon lamp for a short duration (e.g., 20 ms). This process is typically carried out in ambient air.
 - Thermal Annealing (for comparison): The film is annealed on a hotplate at 100 °C for 10 minutes inside a glovebox.
- Deposition of Charge Transport Layers:
 - An electron transport layer (ETL) of Phenyl-C61-butyric acid methyl ester (PC61BM) in chlorobenzene is spin-coated on top of the perovskite layer.[1]
 - Subsequently, a layer of Bathocuproine (BCP) in anhydrous ethanol is spin-coated.[1]

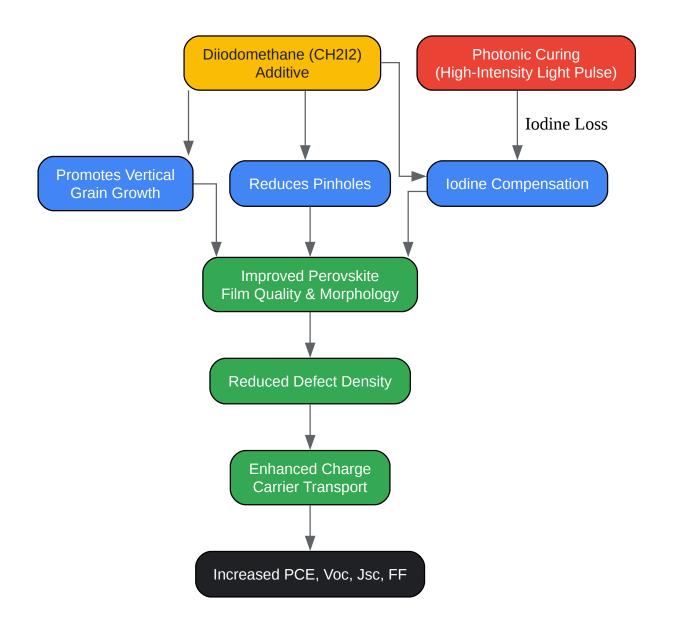


- Electrode Deposition: A 100 nm thick aluminum (Al) top contact is thermally evaporated onto the BCP layer to complete the device.[1]
- Characterization: The current density-voltage (J-V) characteristics of the fabricated solar cells are measured under simulated AM 1.5G solar illumination.

Mechanism of Performance Enhancement

The significant improvement in the performance of photonically cured perovskite solar cells with the addition of **diiodomethane** can be attributed to several factors. The logical relationship between the addition of CH2I2 and the final device performance is illustrated in the diagram below.





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Mechanism of CH2I2-induced performance enhancement.

In conclusion, the use of **diiodomethane** as an additive is a highly effective strategy for enhancing the performance of perovskite solar cells, particularly when coupled with high-throughput, non-thermal annealing techniques. The resulting improvements in film quality and a reduction in defects translate directly to higher power conversion efficiencies, paving the way for more efficient and commercially viable perovskite solar cell manufacturing.



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References

- 1. Rapid thermal annealing of CH 3 NH 3 Pbl 3 perovskite thin films by intense pulsed light with aid of diiodomethane additive | NSF Public Access Repository [par.nsf.gov]
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